

S0456: A Technical Guide to Solubility, Solvent Compatibility, and Storage

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Compound of Interest

Compound Name: S0456

Cat. No.: B15554593

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S0456 is a near-infrared (NIR) fluorescent dye that serves as a critical raw material in the synthesis of targeted imaging agents, most notably OTL38 (Pafolacianine).^{[1][2]} Its utility in research and development, particularly in the field of cancer imaging, necessitates a thorough understanding of its physicochemical properties. This guide provides a comprehensive overview of the solubility, solvent compatibility, and storage conditions for **S0456**, compiled from available technical data.

Physicochemical Properties

S0456 is a green to dark green solid with the molecular formula $C_{38}H_{44}ClN_2Na_3O_{12}S_4$ and a molecular weight of 953.44 g/mol.^{[1][3]} Its primary application is as a fluorescent label, with excitation and emission maxima in the near-infrared spectrum, approximately at 788 nm and 800 nm, respectively.^{[3][4]}

Property	Value	Source
CAS Number	1252007-83-2	[1][2][3]
Molecular Formula	C38H44ClN2Na3O12S4	[1][2][3]
Molecular Weight	953.44	[1][2][3]
Appearance	Green to dark green solid	[1][4]
Excitation Wavelength (Ex)	~788 nm	[3][4]
Emission Wavelength (Em)	~800 nm	[3][4]

Solubility and Solvent Compatibility

S0456 exhibits significant solubility in aqueous solutions. The primary recommended solvent for preparing stock solutions is water.

Solvent	Concentration	Conditions	Source
Water (H ₂ O)	33.33 mg/mL (34.96 mM)	Requires sonication, warming, and heating to 60°C for dissolution.	[1][2][5]

While detailed solubility data in other common laboratory solvents is not extensively published, its application in forming conjugates like OTL38 suggests compatibility with polar aprotic solvents under specific reaction conditions. For in vivo studies involving formulations with low water solubility, co-solvents such as DMSO, PEG400, or Tween 80 have been suggested as part of general formulation strategies, though **S0456**'s inherent water solubility may render these unnecessary for simple delivery.[4]

Experimental Protocols

Preparation of Aqueous Stock Solution

This protocol is based on the solubility information provided by suppliers.[1][2][5]

Materials:

- **S0456** solid powder
- Nuclease-free water
- Sterile, conical centrifuge tubes
- Ultrasonic bath
- Water bath or heating block set to 60°C
- Vortex mixer
- 0.22 µm sterile syringe filter

Procedure:

- Weigh the desired amount of **S0456** powder in a sterile conical tube.
- Add the calculated volume of nuclease-free water to achieve the target concentration (e.g., for 10 mg of **S0456**, add 0.3 mL of water to get a concentration of 33.33 mg/mL).
- Briefly vortex the tube to wet the powder.
- Place the tube in an ultrasonic bath for 10-15 minutes to aid in dispersion.
- Transfer the tube to a water bath or heating block set at 60°C. Intermittently vortex the solution until the solid is completely dissolved.
- Allow the solution to cool to room temperature.
- For applications requiring sterility, filter the solution through a 0.22 µm syringe filter into a new sterile tube.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store as recommended.

Storage and Stability

Proper storage of **S0456** is crucial to maintain its integrity and performance. Recommendations vary based on whether the compound is in solid form or dissolved in a solvent.

Solid Form

As a solid powder, **S0456** should be stored in a tightly sealed container, protected from moisture and light.^{[2][3]}

Temperature	Duration	Conditions	Source
4°C	2 years	Tightly sealed, desiccated, away from light.	^{[3][4]}
-20°C	3 years	Tightly sealed, away from moisture and light.	^[4]

In Solvent

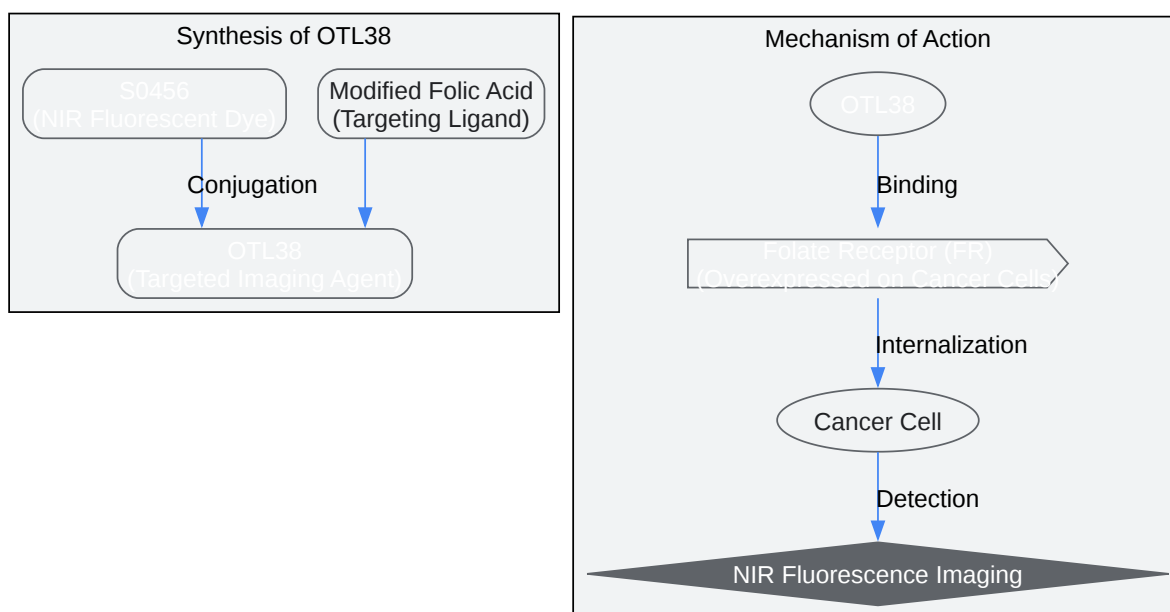
Stock solutions of **S0456** are significantly less stable than the solid form and require colder storage temperatures.

Temperature	Duration	Conditions	Source
-20°C	1 month	In a sealed container, protected from light.	^{[1][2][4]}
-80°C	6 months	In a sealed container, protected from light.	^{[1][2][4]}

It is imperative to use aliquots to minimize the number of freeze-thaw cycles, which can degrade the compound.

Application in Targeted Imaging Agent Synthesis

S0456 is a key component in the synthesis of OTL38, a folate receptor-targeted NIR dye.[1][2] In this application, **S0456** is conjugated to a modified folic acid molecule. This process not only provides the fluorescent properties for imaging but also contributes to the binding affinity for the folate receptor, which is often overexpressed in various cancer cells.[1]

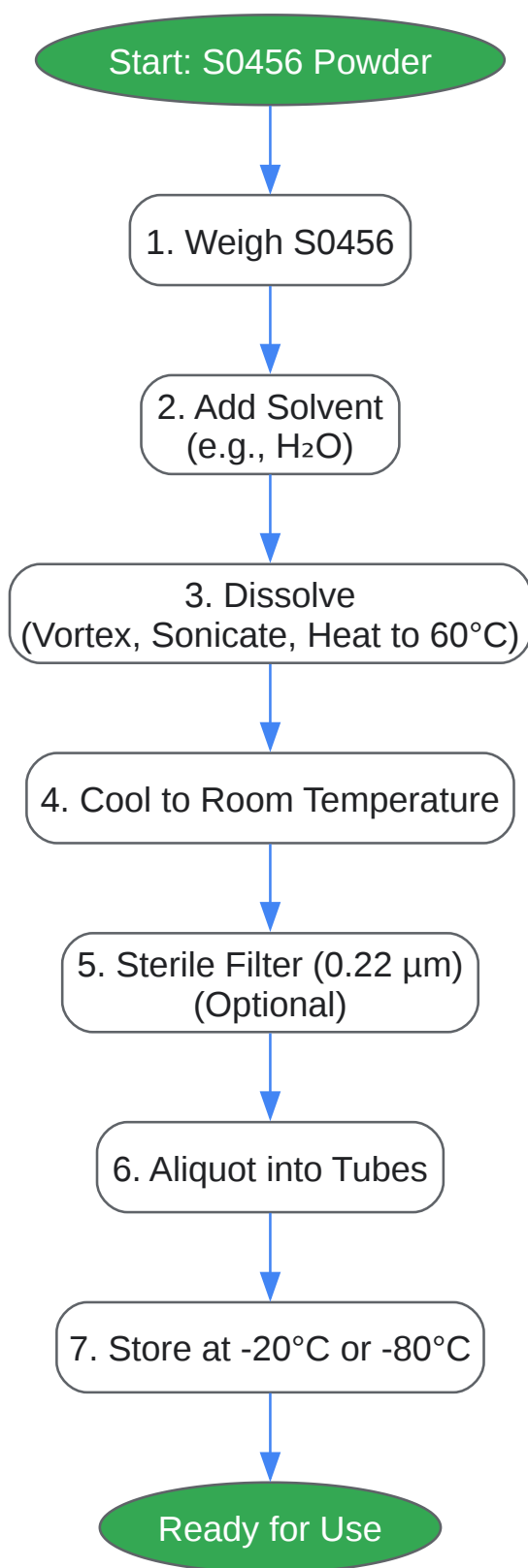


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Caption: Synthesis of OTL38 from **S0456** and its subsequent targeting of the Folate Receptor for NIR imaging.

Experimental Workflow: Solution Preparation

The following diagram outlines a typical workflow for preparing and storing **S0456** solutions for experimental use.



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Caption: Standard workflow for the preparation of **S0456** stock solutions.

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- To cite this document: BenchChem. [S0456: A Technical Guide to Solubility, Solvent Compatibility, and Storage]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15554593/docs#s0456-a-technical-guide-to-solubility-solvent-compatibility-and-storage\]](https://www.benchchem.com/product/b15554593/docs#s0456-a-technical-guide-to-solubility-solvent-compatibility-and-storage)

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